

Essential Safety and Handling Guidance for TAS05567

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Compound of Interest

Compound Name: TAS05567

Cat. No.: B12429882

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Disclaimer: A specific Safety Data Sheet (SDS) for **TAS05567** is not publicly available. The following guidance is based on best practices for handling potent, non-hazardous research chemicals and kinase inhibitors. Researchers must conduct a thorough risk assessment before handling this compound and consult their institution's Environmental Health and Safety (EHS) department for specific guidance.

TAS05567 is a potent and selective Syk inhibitor intended for research use only.^{[1][2]} As a solid powder, appropriate precautions must be taken to avoid inhalation and direct contact.^[2] This document provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **TAS05567**.

Personal Protective Equipment (PPE)

Due to the potent nature of **TAS05567** and its formulation as a powder, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specification	Purpose
Hand Protection	Disposable Gloves	Chemically resistant, powder-free nitrile or latex gloves. Double gloving is recommended.	To prevent skin contact with the compound.
Body Protection	Laboratory Coat	Long-sleeved, with a closed front.	To protect skin and personal clothing from contamination.
Eye Protection	Safety Goggles	Snug-fitting, with side shields.	To protect eyes from dust particles and potential splashes.
Respiratory Protection	N95 Respirator or higher	To prevent inhalation of the powder, especially when weighing or transferring the compound.	

Operational Plan: Handling and Storage

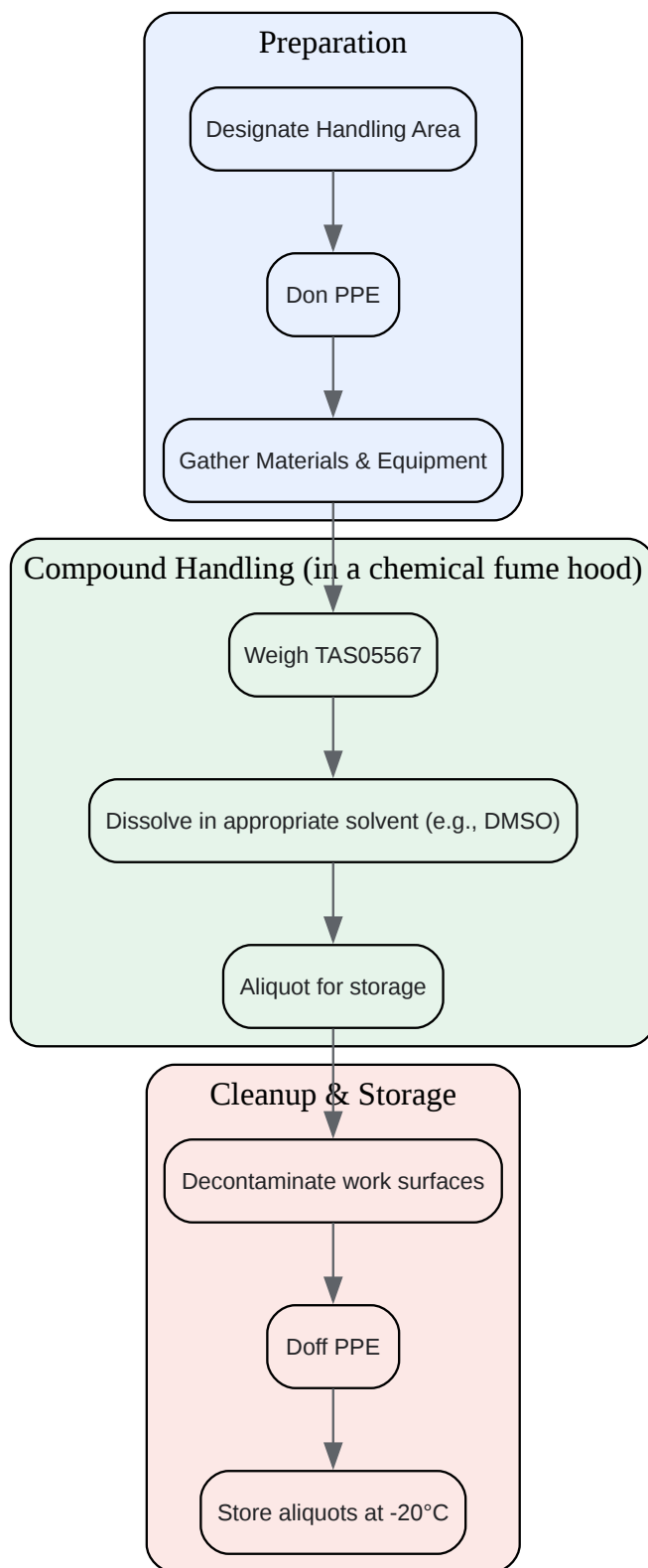
Proper handling and storage procedures are critical to maintaining the integrity of **TAS05567** and ensuring a safe laboratory environment.

Storage:

- Short-term (days to weeks): Store in a dry, dark location at 0 - 4°C.[2]
- Long-term (months to years): Store at -20°C.[2]
- The compound is shipped at ambient temperature and is stable for several weeks under these conditions.[2]

Handling Workflow:

The following diagram outlines the standard operating procedure for handling **TAS05567** in a laboratory setting.



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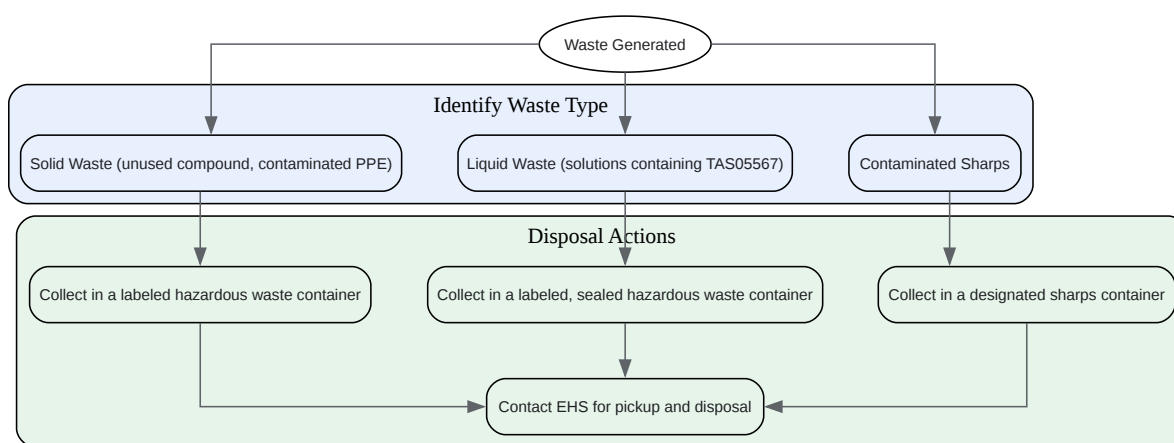
Caption: Standard workflow for handling **TAS05567**.

Disposal Plan

Proper disposal of **TAS05567** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. All waste should be treated as hazardous chemical waste.

Disposal Workflow:

The following diagram illustrates the decision-making process for the disposal of **TAS05567** and related waste.



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Caption: Disposal workflow for **TAS05567** waste.

Key Disposal Steps:

- Segregation: Keep **TAS05567** waste separate from other laboratory waste streams.
- Labeling: Clearly label all waste containers with "Hazardous Waste," the chemical name ("**TAS05567**"), and the approximate quantity.
- Containment: Ensure all waste containers are securely sealed to prevent leaks or spills.
- Collection: Follow your institution's procedures for hazardous waste collection. Do not dispose of **TAS05567** down the drain or in regular trash.

By adhering to these safety and handling protocols, researchers can minimize risks and maintain a safe laboratory environment when working with **TAS05567**.

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References

- [1. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista \[provista.com\]](#)
- [2. 3m.com \[3m.com\]](#)
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